

In-Depth Technical Guide: Selectivity Profile of EGFR-IN-17

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Compound of Interest

Compound Name: *Egfr-IN-17*

Cat. No.: *B10829963*

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Introduction

EGFR-IN-17 is a potent and selective inhibitor of the epidermal growth factor receptor (EGFR) designed to overcome C797S-mediated resistance, a significant challenge in the treatment of non-small cell lung cancer (NSCLC).[1] This document provides a comprehensive overview of the kinase selectivity profile of **EGFR-IN-17**, based on preclinical research. The data and methodologies presented herein are crucial for understanding its mechanism of action, potential off-target effects, and its therapeutic window.

Core Data Summary

The inhibitory activity of **EGFR-IN-17** has been evaluated against various forms of EGFR and a panel of other kinases to determine its selectivity. The key findings are summarized in the tables below.

Table 1: Potency of EGFR-IN-17 against Wild-Type and Mutant EGFR

Kinase Target	IC50 (nM)
EGFR (Wild-Type)	47
EGFR (L858R/T790M/C797S)	4.9

Data sourced from publicly available information on chemical supplier websites.

Table 2: Selectivity Profile of an EGFR-IN-17 Analog against a Kinase Panel

A close analog of **EGFR-IN-17**, referred to as compound 21 in the primary literature, was profiled against a panel of kinases to assess its selectivity. The following table presents a selection of these findings, highlighting kinases with significant inhibition.

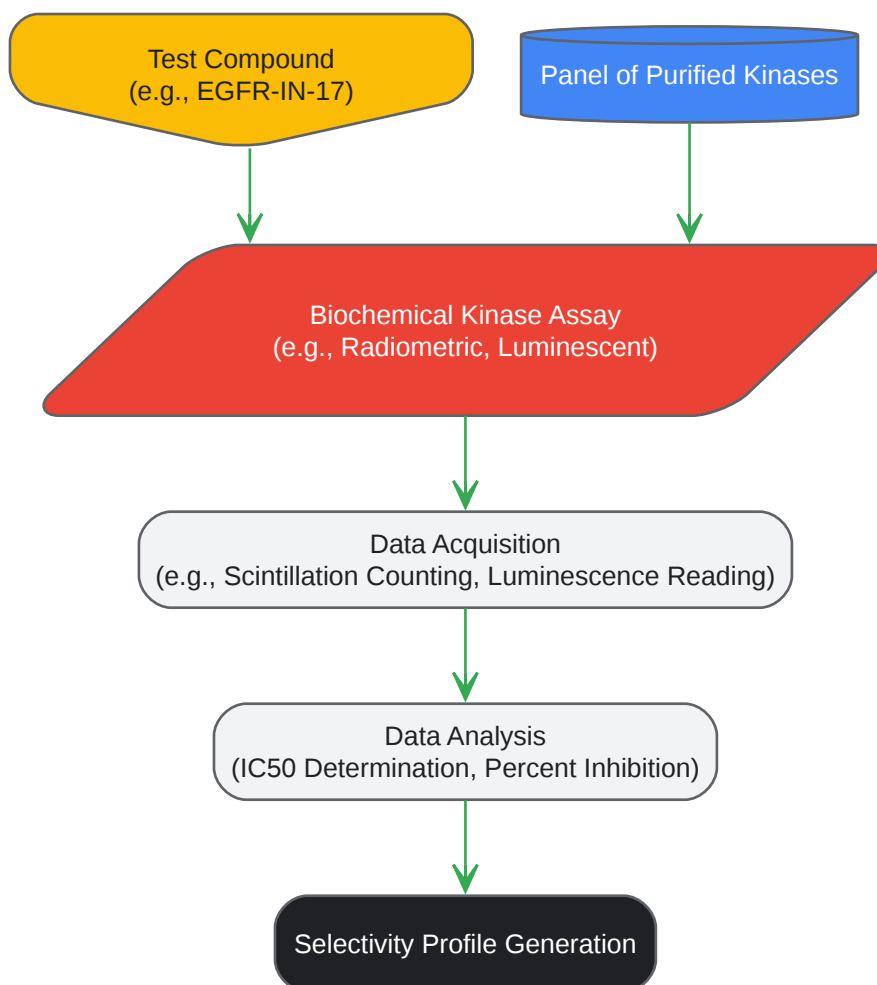
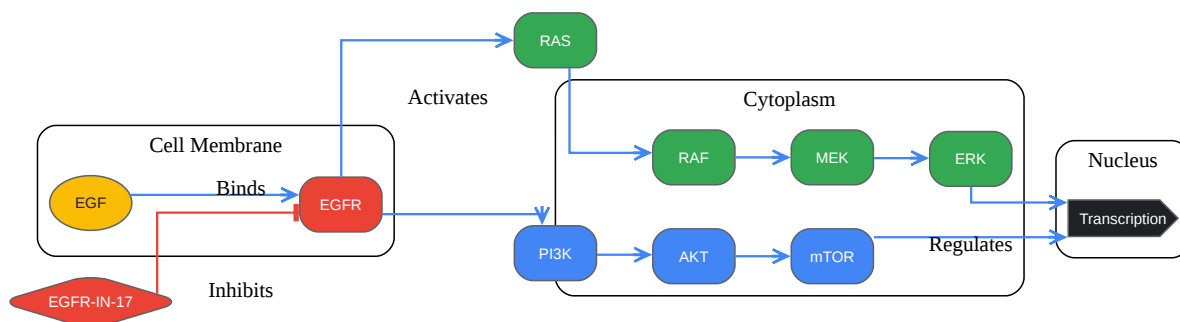
Kinase	Percent Inhibition at 1 μ M
EGFR	>90%
RIPK3	>50%

Note: This data is for a closely related analog and serves as a strong indicator of the selectivity profile of **EGFR-IN-17**. A full kinome scan of **EGFR-IN-17** is detailed in the primary literature.

Signaling Pathways and Experimental Workflows

To understand the biological context and the methodologies used to characterize **EGFR-IN-17**, the following diagrams illustrate the EGFR signaling pathway and the general workflow for assessing kinase inhibitor selectivity.

EGFR Signaling Pathway



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References

- 1. pubs.acs.org [pubs.acs.org]
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